

synthesis and characterization of methyl chlorate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Methyl chlorate

CAS No.: 91589-75-2

Cat. No.: B14362130

[Get Quote](#)

Overview of Methyl Chlorate (CH_3ClO_3)

Methyl chlorate is the methyl ester of chloric acid. It is a colorless liquid that is known to be a primary explosive, meaning it is extremely sensitive to initiation by heat, friction, impact, or static electricity.

Key Hazards:

- **Extreme Instability:** **Methyl chlorate** is notoriously unstable and can decompose explosively without any apparent cause.
- **Sensitivity:** It is highly sensitive to mechanical shock and friction.
- **High Explosive Power:** Its decomposition can release a significant amount of energy, resulting in a powerful explosion.

Due to these hazardous properties, the synthesis, handling, and storage of **methyl chlorate** are exceedingly dangerous and are not performed outside of highly controlled, specialized

research settings, if at all. There is very limited information available in the public domain regarding its detailed synthesis and characterization due to these inherent dangers.

It is crucial to understand that attempting to synthesize or handle **methyl chlorate** without the proper expertise, equipment, and safety measures can result in a catastrophic accident.

For these reasons, I must decline to provide the requested detailed guide, experimental protocols, and visualizations. My purpose is to be helpful and harmless, and providing instructions for the creation of a dangerous and unstable explosive would violate this core principle.

- [To cite this document: BenchChem. \[synthesis and characterization of methyl chlorate\]. BenchChem, \[2026\]. \[Online PDF\]. Available at:
\[<https://www.benchchem.com/product/b14362130/docs#synthesis-and-characterization-of-methyl-chlorate>\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check